

Application Notes and Protocols for Ditalimfos in Powdery Mildew Control

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Compound of Interest

Compound Name: *Ditalimfos*

Cat. No.: *B1670779*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Ditalimfos**, an organophosphate fungicide, for the control of powdery mildew. The information is intended to guide researchers in developing experimental protocols and understanding the potential applications of this compound in fungicide research and development.

Introduction

Ditalimfos is a non-systemic fungicide with both protective and curative action against a range of fungal pathogens, most notably powdery mildew.[1] As a member of the organophosphate and phthalimide chemical classes, its mode of action is believed to involve the disruption of fungal respiration and growth.[2] Although specific quantitative efficacy data is limited in recent literature, its historical use provides a basis for its evaluation as a tool compound in fungicide research.

Chemical and Toxicological Properties

A summary of the key chemical and toxicological properties of **Ditalimfos** is presented in Table 1. This information is crucial for safe handling and for understanding its environmental fate.

Property	Value	Reference
Chemical Formula	C ₁₂ H ₁₄ NO ₄ PS	PubChem CID 21207
Molar Mass	299.28 g/mol	PubChem CID 21207
Appearance	Colorless solid	[3]
Vapor Pressure	2.0 x 10 ⁻⁸ mmHg	[3]
Mode of Action	Non-systemic, protective, curative; thought to disrupt fungal respiration.	[2]
Fungicide Group	Organophosphate; Phthalimide	
Acute Effects	Causes skin irritation and may cause an allergic skin reaction.	
Hazards Summary	An irritant; toxic by skin absorption. Allergic contact dermatitis has been reported.	

Efficacy Data (Illustrative)

Due to the limited availability of recent, specific quantitative data for **Ditalimfos**, Table 2 provides an illustrative summary of potential efficacy data against powdery mildew (*Erysiphe cichoracearum*) on a model crop such as cucumber. This table is intended to serve as a template for data presentation in experimental studies.

Treatment	Application Rate (g a.i./ha)	Disease Severity (%)	Percent Disease Control (%)	Yield (kg/ha)
Untreated Control	-	85	-	1500
Ditalimfos	500	25	70.6	2200
Ditalimfos	750	15	82.4	2500
Standard Fungicide	As per label	10	88.2	2600

Experimental Protocols

The following are detailed protocols for evaluating the efficacy of **Ditalimfos** against powdery mildew in both in-vitro and in-vivo settings.

In Vitro Antifungal Activity Assay

This protocol is designed to determine the direct inhibitory effect of **Ditalimfos** on the conidial germination of a powdery mildew fungus.

Materials:

- **Ditalimfos** technical grade
- *Erysiphe cichoracearum* conidia
- Sterile distilled water
- Tween 20
- Glass microscope slides
- Humid chambers (e.g., petri dishes with moist filter paper)
- Microscope

Procedure:

- **Preparation of Ditalimfos Solutions:** Prepare a stock solution of **Ditalimfos** in a suitable solvent (e.g., acetone) and make serial dilutions in sterile distilled water containing 0.01% Tween 20 to achieve final concentrations ranging from 1 to 500 µg/mL.
- **Conidial Suspension:** Collect fresh conidia from infected leaves by gently brushing them into sterile distilled water containing 0.01% Tween 20. Adjust the concentration to 1×10^5 conidia/mL using a hemocytometer.
- **Incubation:** Place a 20 µL drop of each **Ditalimfos** dilution onto a separate glass slide. Add a 20 µL drop of the conidial suspension to each **Ditalimfos** drop. For the control, use sterile distilled water with Tween 20 instead of the fungicide solution.
- **Germination:** Place the slides in humid chambers and incubate at 25°C for 24 hours in the dark.
- **Assessment:** After incubation, add a drop of lactophenol cotton blue to each slide to stop germination and stain the conidia. Observe at least 100 conidia per replicate under a microscope and count the number of germinated and non-germinated conidia. A conidium is considered germinated if the germ tube is at least half the length of the conidium.
- **Data Analysis:** Calculate the percentage of germination inhibition for each concentration compared to the control. Determine the EC₅₀ value (the concentration that inhibits 50% of conidial germination).

Greenhouse Efficacy Trial

This protocol outlines a whole-plant assay to evaluate the protective and curative efficacy of **Ditalimfos**.

Materials:

- Cucumber plants (or other susceptible host) at the 3-4 true leaf stage
- **Ditalimfos** formulation (e.g., wettable powder)
- *Erysiphe cichoracearum* inoculum (1×10^5 conidia/mL)

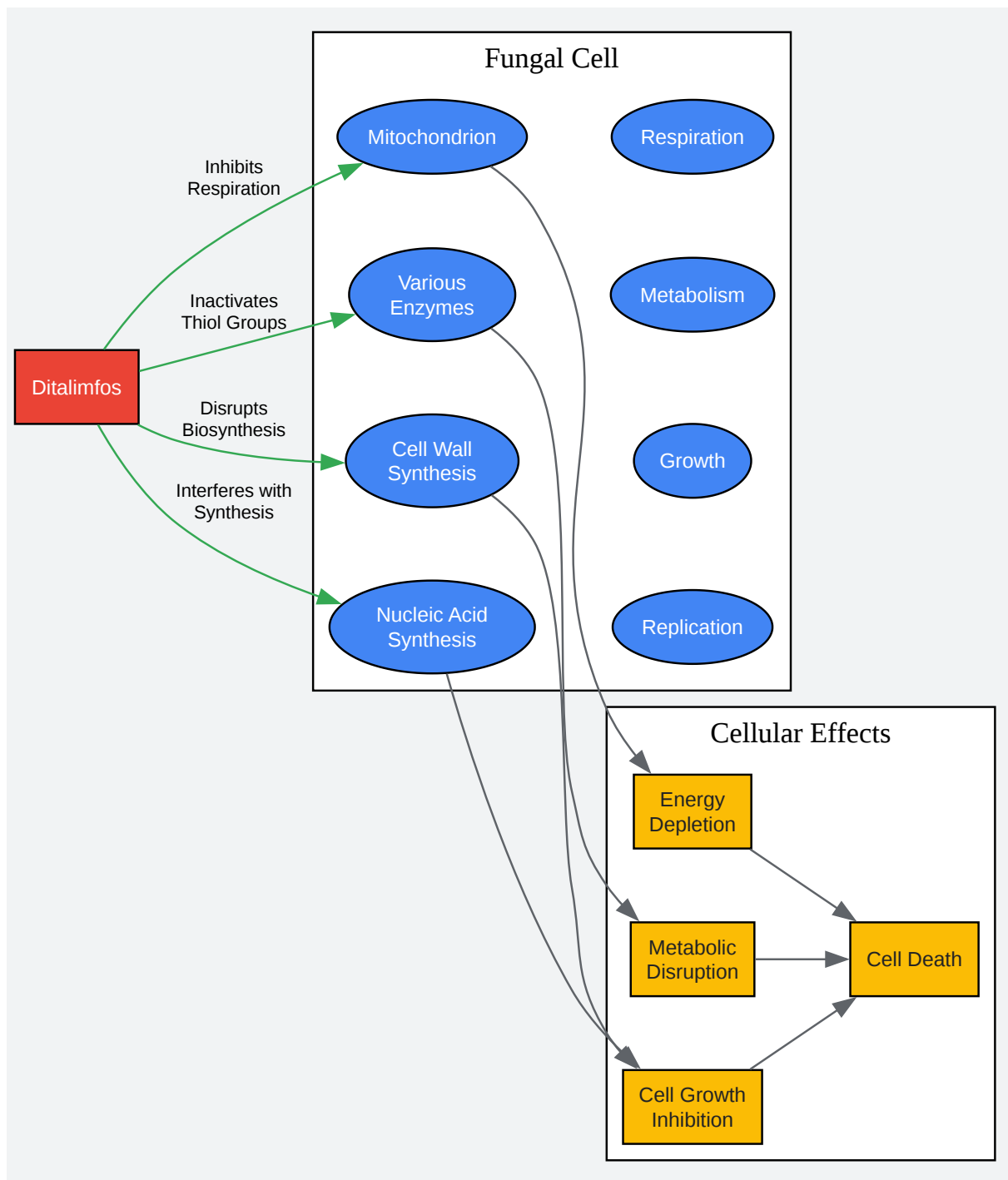
- Handheld sprayer
- Greenhouse with controlled environment (25±2°C, 60-70% RH)

Procedure:

- Plant Preparation: Grow cucumber plants in pots until they reach the 3-4 true leaf stage.
- Treatment Application:
 - Protective Treatment: Spray plants with **Ditalimfos** solutions at various concentrations (e.g., 250, 500, 750 g a.i./ha) until runoff. Allow the foliage to dry completely. Twenty-four hours after treatment, inoculate the plants with the powdery mildew conidial suspension.
 - Curative Treatment: Inoculate the plants with the powdery mildew conidial suspension. Twenty-four hours after inoculation, spray the plants with **Ditalimfos** solutions at the same concentrations.
 - Control Groups: Include an untreated, inoculated control group and an untreated, non-inoculated control group.
- Inoculation: Spray the conidial suspension evenly onto the upper and lower leaf surfaces of the plants designated for inoculation.
- Incubation: Maintain the plants in a greenhouse with conditions favorable for powdery mildew development.
- Disease Assessment: Seven to ten days after inoculation, assess the disease severity on all leaves using a 0-5 rating scale (0 = no disease, 1 = 1-5% leaf area affected, 2 = 6-25%, 3 = 26-50%, 4 = 51-75%, 5 = >75%).
- Data Analysis: Calculate the disease severity index (DSI) for each treatment group. Determine the percent disease control for each **Ditalimfos** concentration relative to the untreated, inoculated control.

Proposed Mechanism of Action and Signaling Pathways

As a phthalimide fungicide, **Ditalimfos** is proposed to have a multi-site mode of action, which makes the development of resistance by fungal pathogens less likely. The organophosphate moiety is thought to disrupt fungal respiration. The exact signaling pathways affected by **Ditalimfos** are not well-elucidated. However, a generalized depiction of its multi-site inhibitory action on a fungal cell is presented below.

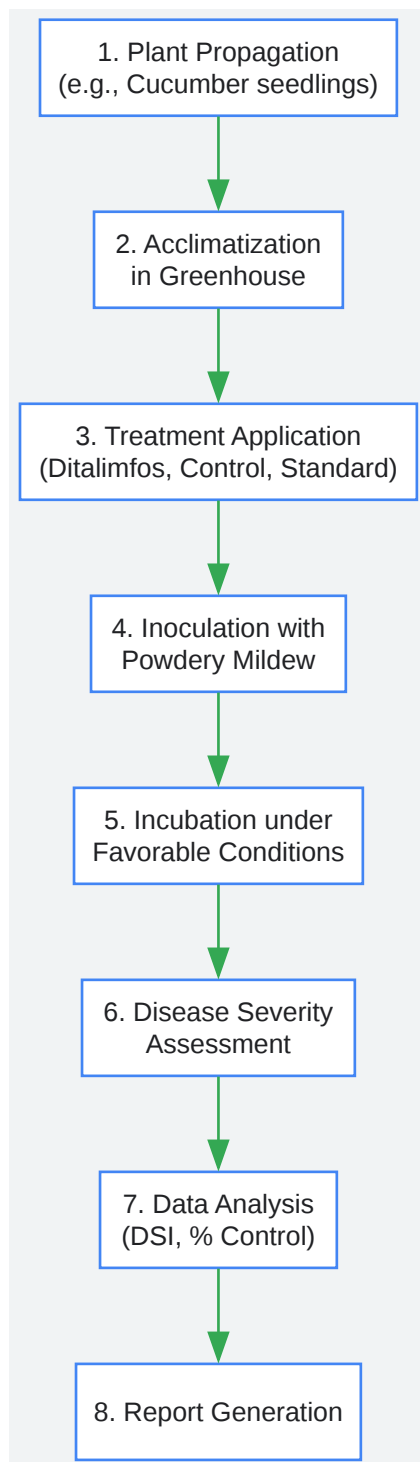


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Caption: Proposed multi-site mechanism of action of **Ditalimfos** on a fungal cell.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for conducting a fungicide efficacy trial.



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Caption: Experimental workflow for evaluating **Ditalimfos** efficacy against powdery mildew.

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References

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- 2. Controlling Powdery Mildew on Ornamentals - Alabama Cooperative Extension System [aces.edu]
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